An In-depth Technical Guide to 1-methyl-1H-pyrazole-3-carbothioamide

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Compound of Interest	
Compound Name:	*1-methyl-1H-Pyrazole-3-carbothioamide*
CAS No.:	*1221278-28-9*
Cat. No.:	*B3091970*

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **1-methyl-1H-pyrazole-3-carbothioamide** (CAS 1221278-28-9), a heterocyclic compound belonging to the pyrazole class. While specific experimental data for this particular molecule is limited in publicly available literature, this document synthesizes foundational knowledge of the pyrazole scaffold, data from closely related analogues, and supplier-provided information to offer a robust resource for researchers. The insights herein are intended to guide experimental design, anticipate compound properties, and highlight potential applications in drug discovery and materials science.

Introduction: The Significance of the Pyrazole Scaffold

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The pyrazole ring system is a cornerstone in medicinal chemistry, recognized for its versatile biological activities. This five-membered aromatic heterocycle, containing two adjacent nitrogen atoms, is a privileged scaffold found in numerous FDA-approved drugs and clinical candidates. The structural features of pyrazoles allow for diverse substitutions, enabling the fine-tuning of steric and electronic properties to achieve desired pharmacological effects. Pyrazole derivatives have demonstrated a wide spectrum of activities, including anti-inflammatory, anticancer, antimicrobial, and analgesic properties. The carbothioamide functional group, a bioisostere of the carboxamide group, is often introduced to modulate properties such as cell permeability, metabolic stability, and target binding affinity.

Physicochemical and Structural Properties

While extensive experimental data for **1-methyl-1H-pyrazole-3-carbothioamide** is not readily available, its fundamental properties can be established and predicted.

Property	Value	Source
CAS Number	1221278-28-9	
Molecular Formula	$C_5H_7N_3S$	
Molecular Weight	141.19 g/mol	
Purity (Typical)	≥95%	
Predicted XlogP	Not available	
Predicted Hydrogen Bond Donors	1 (from the thioamide NH_2)	
Predicted Hydrogen Bond Acceptors	2 (from the pyrazole nitrogens and thioamide sulfur)	

Commercial suppliers indicate that analytical data such as NMR, HPLC, and LC-MS are available upon request, which is standard for compound characterization.

Structural Diagram

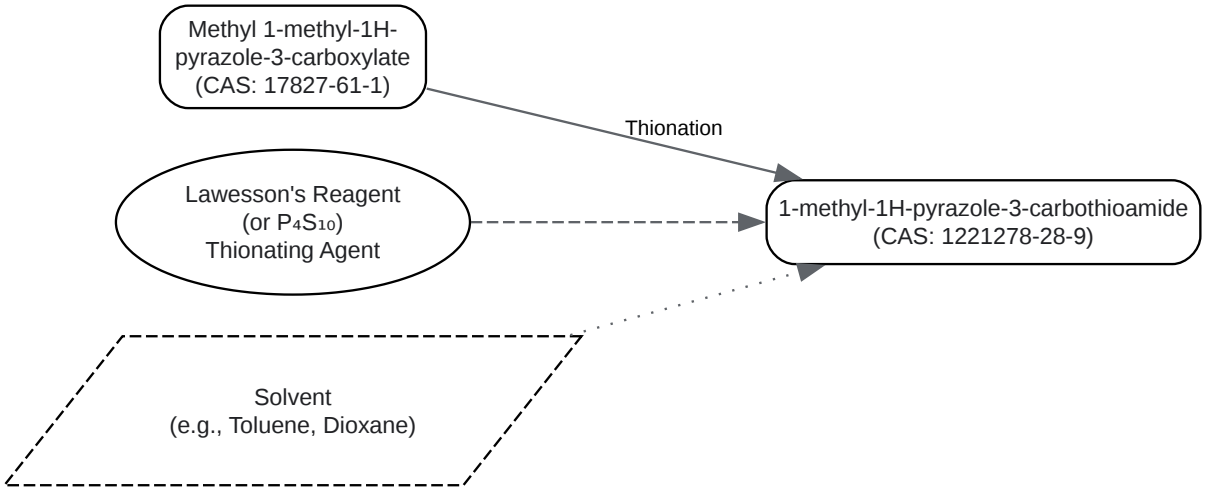
Caption: Chemical structure of **1-methyl-1H-pyrazole-3-carbothioamide**.

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Synthesis and Characterization

Proposed Synthetic Pathway

A plausible synthetic route for **1-methyl-1H-pyrazole-3-carbothioamide** involves the thionation of the corresponding amide or ester. One documented method suggests the conversion from methyl 1-methyl-1H-pyrazole-3-carboxylate.



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Caption: Proposed synthesis workflow for **1-methyl-1H-pyrazole-3-carbothioamide**.

Experimental Protocol (Hypothetical)

This protocol is based on standard thionation procedures for similar heterocyclic amides.

Objective: To synthesize **1-methyl-1H-pyrazole-3-carbothioamide** from methyl 1-methyl-1H-pyrazole-3-carboxylate.

Materials:

- Methyl 1-methyl-1H-pyrazole-3-carboxylate
- Lawesson's Reagent
- Anhydrous Toluene

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- Saturated Sodium Bicarbonate Solution
- Brine
- Anhydrous Magnesium Sulfate
- Silica Gel for column chromatography
- Hexanes and Ethyl Acetate (for chromatography)

Procedure:

- Reaction Setup: In a flame-dried, round-bottom flask equipped with a magnetic stirrer and a reflux condenser under an inert atmosphere (e.g., nitrogen or argon), dissolve methyl 1-methyl-1H-pyrazole-3-carboxylate (1.0 eq) in anhydrous toluene.
- Addition of Thionating Agent: Add Lawesson's Reagent (0.5 - 1.0 eq) to the solution. The reaction is often exothermic.
- Reaction: Heat the reaction mixture to reflux (approximately 110°C for toluene) and monitor the reaction progress by Thin Layer Chromatography (TLC).
- Work-up: Upon completion, cool the reaction mixture to room temperature. Carefully quench the reaction by the slow addition of saturated sodium bicarbonate solution. Transfer the mixture to a separatory funnel and extract with ethyl acetate.
- Purification: Wash the combined organic layers with brine, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure. Purify the crude product by silica gel column chromatography using a gradient of ethyl acetate in hexanes.
- Characterization: Confirm the structure and purity of the isolated product using ^{1}H NMR, ^{13}C NMR, Mass Spectrometry, and HPLC.

Anticipated Analytical Characterization

- ^{1}H NMR: Expect signals corresponding to the N-methyl group (singlet, ~3.9-4.1 ppm), two aromatic protons on the pyrazole ring (doublets, ~6.8-7.8 ppm), and broad signals for the -NH_2 protons of the thioamide.

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- ^{13}C NMR: Signals for the five carbons of the pyrazole ring and the methyl group, as well as a characteristic downfield signal for the thioamide carbon (C=S).
- Mass Spectrometry (LC-MS): An $[M+H]^+$ peak at m/z 142.04335 is predicted.
- Infrared (IR) Spectroscopy: Look for characteristic peaks for N-H stretching, C=N stretching of the pyrazole ring, and C=S stretching.

Potential Biological Activity and Applications

While no specific biological data exists for **1-methyl-1H-pyrazole-3-carbothioamide**, the broader class of pyrazole-3-carboxamides and -carbothioamides has been extensively studied.

- Anticancer Activity: Many pyrazole derivatives are investigated as kinase inhibitors and have shown antiproliferative effects on various cancer cell lines. Some pyrazole-carboxamides have been found to interact with DNA.
- Anti-inflammatory Properties: Pyrazole derivatives are known to act as inhibitors of enzymes like cyclooxygenase (COX), which are key targets in inflammation.
- Antimicrobial and Antifungal Activity: The pyrazole scaffold is present in compounds with demonstrated antibacterial and antifungal properties.

Given these precedents, **1-methyl-1H-pyrazole-3-carbothioamide** represents a valuable building block for creating libraries of compounds for screening against these and other biological targets. Its N-methyl substitution at the 1-position prevents tautomerization and provides a fixed vector for further chemical elaboration.

Safety and Handling

No specific safety data sheet (SDS) is available for **1-methyl-1H-pyrazole-3-carbothioamide**. However, based on the SDS for related pyrazole compounds, the following precautions are advised:

- Hazard Classification (Predicted): May be harmful if swallowed. Causes skin and eye irritation. May cause respiratory irritation.

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- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.
- Handling: Use in a well-ventilated area or under a chemical fume hood. Avoid breathing dust/fume/gas/mist/vapors/spray. Wash hands thoroughly after handling.
- Storage: Store in a cool, dry, well-ventilated place in a tightly sealed container.

Future Research Directions

1-methyl-1H-pyrazole-3-carbothioamide is a promising, yet underexplored, chemical entity. Future research should focus on:

- Definitive Synthesis and Characterization: Publishing a detailed, peer-reviewed synthesis and full analytical characterization (NMR, MS, IR, elemental analysis).
- Biological Screening: Evaluating its activity in a broad range of assays, particularly for anticancer, anti-inflammatory, and antimicrobial properties.
- Analogue Synthesis: Using the thioamide and pyrazole nitrogens as handles for further chemical modification to build a library of related compounds for structure-activity relationship (SAR) studies.
- Computational Studies: Performing molecular docking studies with known biological targets to predict potential mechanisms of action and guide screening efforts.

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